

Application Notes and Protocols for Disperse Blue 183 in Digital Textile Printing

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Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

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These application notes provide a comprehensive overview of the use of C.I. **Disperse Blue 183** in digital textile printing, with a primary focus on applications for polyester and its blends. This document outlines detailed protocols for ink formulation, fabric preparation, printing, and post-treatment processes, supported by key performance data.

Introduction to Disperse Blue 183

Disperse Blue 183 is a monoazo disperse dye known for its bright blue hue and excellent sublimation fastness, making it highly suitable for digital textile printing on synthetic fibers, particularly polyester.[1][2] Its small molecular size and non-ionic nature allow for the formulation of stable nanoparticle dispersions necessary for inkjet printing.[3] The dye offers good light fastness and overall durability, rendering it a popular choice for applications such as sportswear, apparel, and soft signage.

Data Presentation

Physicochemical Properties of Disperse Blue 183 Inkjet Ink

A stable and reliable inkjet ink is critical for high-quality digital textile printing. The physical properties of the ink, such as viscosity, surface tension, pH, and particle size, must be tightly

controlled to ensure proper jetting from the printhead and optimal interaction with the textile substrate.

Property	Typical Range	Rationale
Viscosity (at 25°C)	2 - 10 mPa.s	Ensures proper droplet formation and prevents nozzle clogging.[4][5]
Surface Tension	25 - 50 mN/m	Controls droplet spreading on the fabric and prevents ink bleeding.[4][5]
pH	7.0 - 9.0	Prevents corrosion of the printhead components.[3][4]
Particle Size	< 200 nm	Essential to prevent nozzle clogging and ensure stable dispersion.[6]

Color Fastness Properties of Disperse Blue 183 on Polyester

The following table summarizes the typical color fastness ratings of **Disperse Blue 183** on polyester fabric after digital printing and appropriate post-treatment. The ratings are based on a scale of 1 to 5, with 5 being excellent, except for light fastness, which is rated on a scale of 1 to 8.

Fastness Property	ISO Test Method	Rating
Light Fastness	ISO 105-B02	5-6
Washing Fastness	ISO 105-C06	4-5
Sublimation Fastness	ISO 105-P01	4
Wet Rubbing Fastness	ISO 105-X12	4-5
Dry Rubbing Fastness	ISO 105-X12	4-5

Experimental Protocols

Model Ink Formulation for Digital Textile Printing

This protocol describes the preparation of a model water-based inkjet ink containing **Disperse Blue 183** suitable for printing on polyester fabrics.

Materials:

- **Disperse Blue 183** (press cake or powder)
- Dispersing agent (e.g., anionic polymer)
- Humectant (e.g., ethylene glycol, glycerol)
- Surfactant (e.g., non-ionic surfactant)
- pH adjuster (e.g., triethanolamine)
- Deionized water

Equipment:

- High-speed disperser or bead mill
- Magnetic stirrer
- pH meter
- Viscometer
- Tensiometer
- Particle size analyzer
- Filtration system (0.22 μm)

Procedure:

- Dye Dispersion:

- In a beaker, combine the **Disperse Blue 183** (5-15% by weight), dispersing agent (2-5% by weight), and a portion of the deionized water.
- Disperse the mixture using a high-speed disperser or bead mill until the desired particle size distribution is achieved (typically < 200 nm).
- Ink Formulation:
 - In a separate vessel, combine the humectant (20-30% by weight), surfactant (1-2% by weight), and the remaining deionized water.
 - Slowly add the dye dispersion to the humectant mixture while stirring.
 - Adjust the pH of the ink to the desired range (7.0-9.0) using a pH adjuster.
- Quality Control:
 - Measure the viscosity, surface tension, and particle size of the final ink to ensure they are within the specified ranges.
 - Filter the ink through a 0.22 µm filter to remove any large particles or agglomerates.

Fabric Pre-treatment for Polyester

Pre-treatment of polyester fabric is crucial for achieving sharp prints and vibrant colors. This step involves applying a coating that controls ink absorption and prevents bleeding.

Materials:

- Water-soluble polymer (e.g., sodium alginate, carboxymethyl cellulose) (1-5% by weight)
- Porous inorganic nanoparticles (e.g., silica) (2-3% by weight)
- Surfactant (0.1-2% by weight)
- Deionized water

Equipment:

- Padding machine or sprayer
- Drying oven or stenter

Procedure:

- Pre-treatment Solution Preparation:
 - Dissolve the water-soluble polymer, porous inorganic nanoparticles, and surfactant in deionized water with stirring to form a homogeneous solution.
- Application:
 - Apply the pre-treatment solution to the polyester fabric using a padding machine or a sprayer to achieve a wet pick-up of 50-90%.
- Drying:
 - Dry the treated fabric in an oven or stenter at 50-80°C.

Digital Printing and Fixation

This protocol outlines the digital printing process and the subsequent heat fixation (sublimation) step.

Equipment:

- Piezoelectric inkjet printer
- Heat press or calender

Procedure:

- Printing:
 - Print the desired design onto the pre-treated polyester fabric using the prepared **Disperse Blue 183** inkjet ink.
- Fixation (Sublimation):

- After printing, fix the dye to the fabric using a heat press or calender at a temperature of 180-220°C for 30-90 seconds.^[7] During this process, the disperse dye sublimates and penetrates the polyester fibers, forming a permanent bond.

Post-treatment: Reduction Clearing

Reduction clearing is a critical post-treatment step to remove any unfixed dye from the fabric surface, thereby improving wash fastness and preventing color bleeding.

Materials:

- Sodium hydrosulfite (reducing agent)
- Sodium hydroxide (alkali)
- Non-ionic detergent

Equipment:

- Washing machine or winch

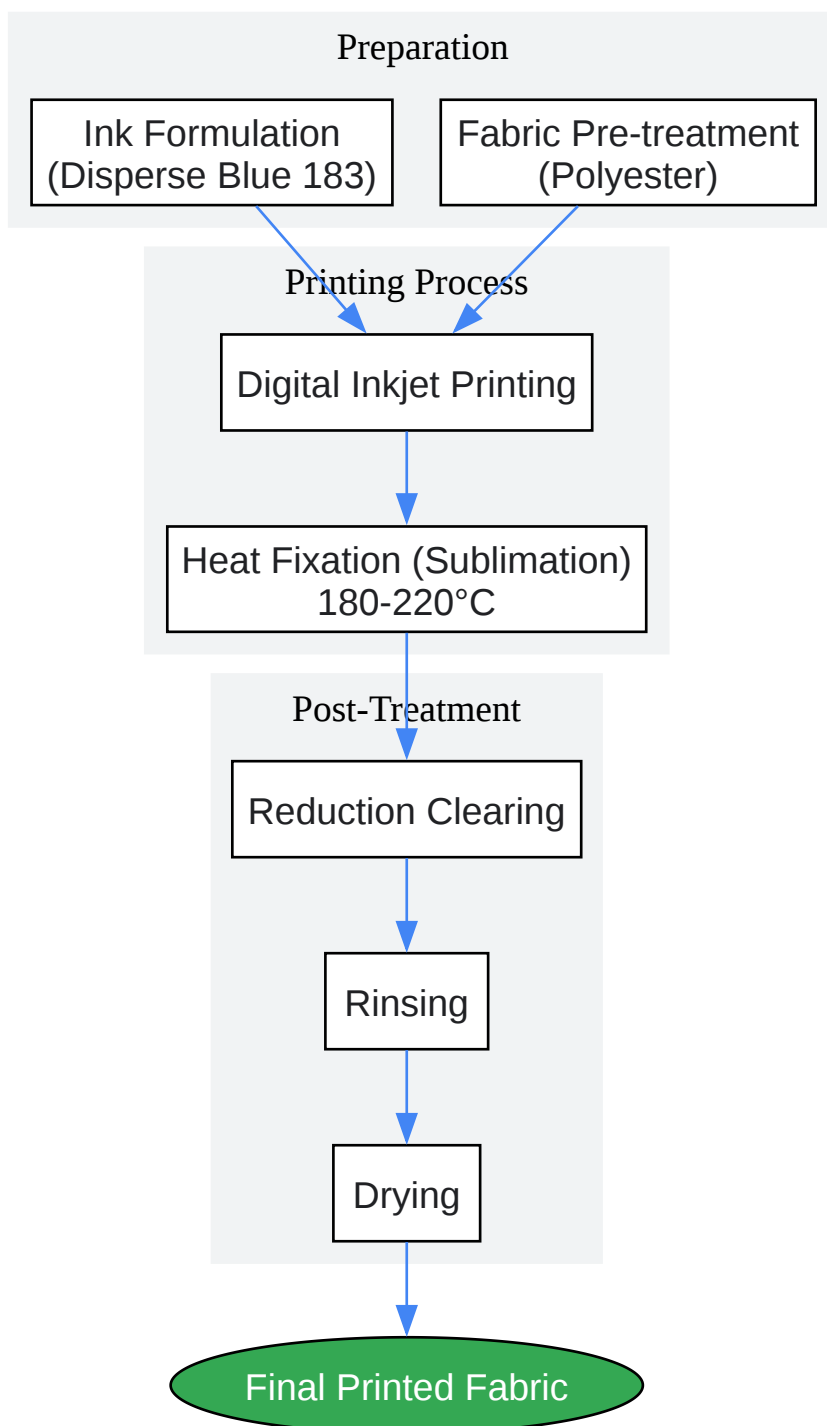
Procedure:

- Reduction Clearing Bath:
 - Prepare a bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent.
- Treatment:
 - Treat the printed and fixed fabric in this bath at 60-80°C for 10-20 minutes.
- Rinsing:
 - Thoroughly rinse the fabric with hot and then cold water to remove any residual chemicals and unfixed dye.
- Drying:

- Dry the fabric.

Visualizations

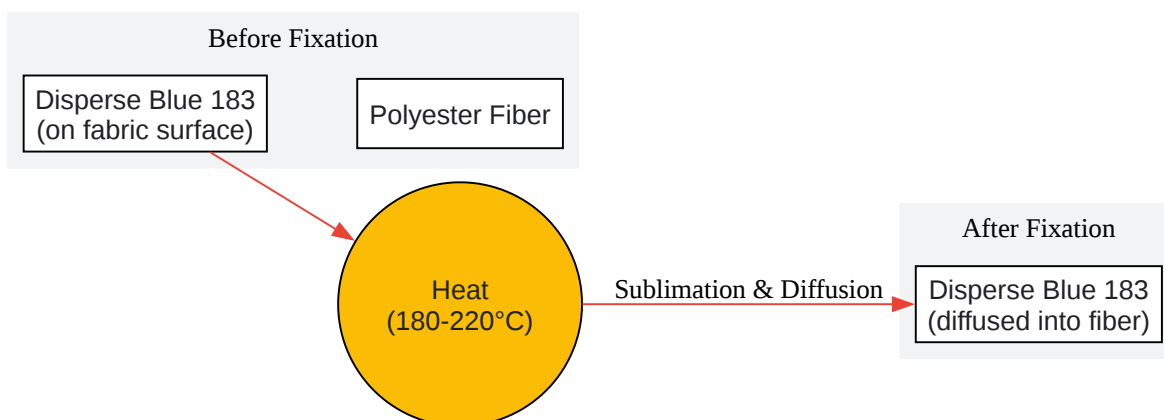
Digital Textile Printing Workflow for Disperse Blue 183



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Caption: Workflow for digital textile printing with **Disperse Blue 183**.

Sublimation Fixation of Disperse Blue 183 on Polyester



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Caption: Sublimation and diffusion of **Disperse Blue 183** into polyester fibers.

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